

SU4984 Activity Data and Recommended Concentrations

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Compound Focus: **su4984**

Cat. No.: S548013

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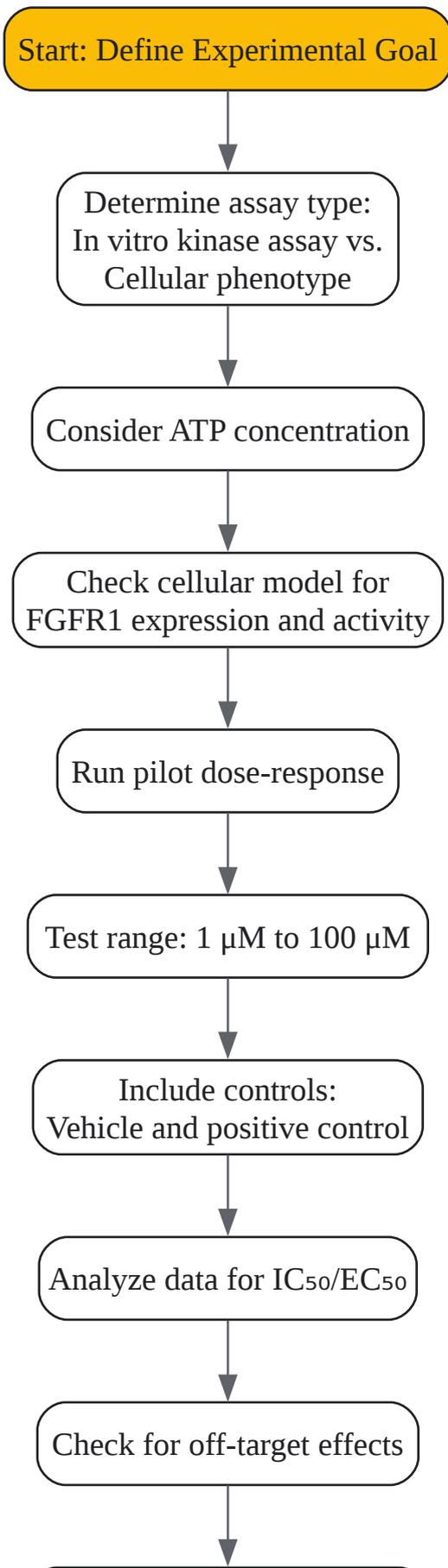
The following table summarizes the primary biochemical and cellular activity data for **SU4984**, which serves as a starting point for concentration optimization [1] [2].

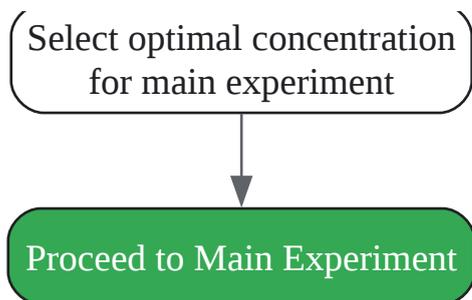
Assay Type	Target	IC ₅₀ / Effective Concentration	Key Experimental Conditions
Biochemical Kinase Assay	FGFR1	10-20 µM [1] [2]	Cell-permeable, ATP-competitive inhibitor; assay performed with 1 mM ATP [2].
Cellular Autophosphorylation	FGFR1	20-40 µM [2]	Inhibition of aFGF-stimulated FGFR1 tyrosine autophosphorylation in NIH/3T3 cells [2].
Cellular Cytotoxicity	-	1-10 µM [2]	Kills C2 and P815 cells after 6 days of treatment [2].

SU4984 is also reported to inhibit other tyrosine kinases, including the **platelet-derived growth factor receptor (PDGFR)** and the **insulin receptor (InsR)**, so its effects in complex cellular environments are not specific to FGFR1 [2] [3].

Experimental Design and Optimization Workflow

Successful optimization requires considering your specific experimental conditions. The workflow below outlines the key decision points.





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Key Optimization Factors

- **ATP Concentration:** **SU4984** is **ATP-competitive** [1]. The reported IC_{50} of 10-20 μM was determined in the presence of a high (1 mM) concentration of ATP [2]. If your assay uses lower ATP levels, you may find that a lower concentration of **SU4984** is sufficient for inhibition.
- **Cellular Context:** The effective concentration in cells (20-40 μM for autophosphorylation) is higher than the biochemical IC_{50} due to factors like cell permeability and intracellular ATP levels [2]. Always establish a dose-response curve in your specific cell model.
- **Solubility and Storage:** **SU4984** is typically dissolved in DMSO. The solubility in DMSO is approximately 50 mg/mL (~150 mM) [2] [4]. Stock solutions should be stored at -20°C or -80°C , protected from light [2] [4].

Troubleshooting Common Issues

Unexpectedly low inhibition efficacy

- **Potential Cause 1:** The ATP concentration in your assay is too high, out-competing the inhibitor.
- **Solution:** Reduce the ATP concentration if possible, or increase the **SU4984** concentration accordingly. Use a positive control inhibitor if available.
- **Potential Cause 2:** The inhibitor stock has degraded.
- **Solution:** Prepare fresh stock solutions in DMSO, avoid repeated freeze-thaw cycles, and always protect from light [2] [4].

High cellular toxicity at reported concentrations

- **Potential Cause:** Off-target effects. **SU4984** inhibits PDGFR and InsR, which can affect cell viability and confound results [2] [3].
- **Solution:** If high toxicity is observed in the 1-10 μM range [2], it may be related to off-target inhibition. Consider running a shorter treatment duration or using additional pharmacological and genetic tools

to confirm that observed phenotypes are specifically due to FGFR1 inhibition.

High background or non-specific binding in cellular assays

- **Potential Cause:** Non-specific binding of proteins or other components to surfaces.
- **Solution:** While not directly tested with **SU4984**, general best practices for binding assays include using appropriate blocking agents (e.g., BSA, casein) and optimizing buffer composition with additives like detergents (e.g., Tween-20) to minimize non-specific interactions [5].

Key Technical Notes for Reporting

- **Positive Control:** The co-crystal structure of **SU4984** bound to the FGFR1 kinase domain (PDB ID: **1AGW**) provides a definitive positive control for its mechanism of action and can be cited as structural proof of binding [6].
- **Specificity Warning:** Due to its multi-kinase activity, data generated with **SU4984** should be interpreted with caution. Conclusions about FGFR1-specific functions should be corroborated with other specific inhibitors (e.g., PD173074 [3]) or genetic approaches (e.g., siRNA).

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References

1. | PDGFR | FGFR | IGF-1R | TargetMol SU 4984 [targetmol.com]
2. SU4984 | FGFR1 Inhibitor [medchemexpress.com]
3. Discovery of Novel Fibroblast Growth Factor Receptor 1 ... [pmc.ncbi.nlm.nih.gov]
4. | inhibitor of the tyrosine kinase | InvivoChem SU 4984 [invivochem.com]
5. Troubleshooting and Optimization Tips for SPR Experiments [creative-proteomics.com]
6. Rcsb pdb - 1AGW: crystal structure of the tyrosine kinase domain of... [rcsb.org]

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